

Technical Guide: Fmoc-Lys(Boc)-Lys(Boc)-OH

Analysis & Application

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Compound of Interest

Compound Name: *Fmoc-Lys(Boc)-Lys(Boc)-OH*

CAS No.: 169151-00-2

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Advanced Characterization of Dipeptide Building Blocks for SPPS[1][2]

Executive Summary: The "Difficult Sequence" Solution

In Solid Phase Peptide Synthesis (SPPS), poly-lysine stretches (e.g., KKKK) are notorious for aggregation and "difficult sequence" behavior due to inter-chain hydrogen bonding and steric repulsion of the bulky protecting groups.[1]

Fmoc-Lys(Boc)-Lys(Boc)-OH (MW ~680.8 Da) is a specialized dipeptide building block designed to overcome these hurdles.[1] By incorporating two lysine residues in a single coupling event, this reagent reduces the number of deprotection/activation cycles, minimizes the accumulation of deletion impurities (specifically the

deletion), and improves the crude purity of the final peptide.[1]

This guide provides a validated analytical framework for characterizing this dipeptide using HPLC and Mass Spectrometry, comparing its performance and purity profile against standard sequential monomer coupling.^[1]

Comparative Analysis: Dipeptide Block vs. Sequential Monomer^[2]

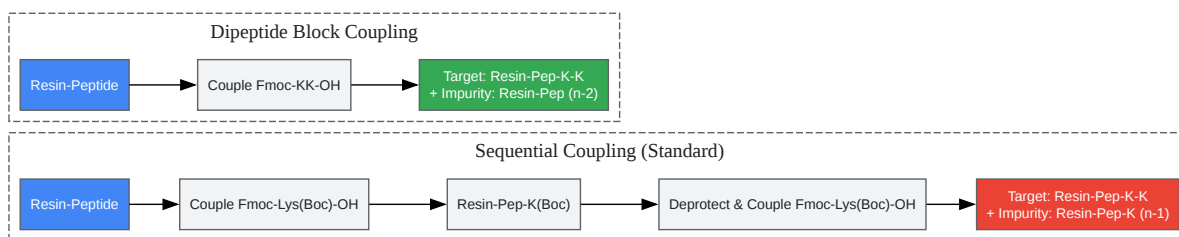
The decision to use the dipeptide **Fmoc-Lys(Boc)-Lys(Boc)-OH** versus the standard Fmoc-Lys(Boc)-OH monomer hinges on the balance between raw material cost and downstream processing efficiency.^[1]

Table 1: Performance Comparison Matrix

Feature	Method A: Dipeptide Block (Fmoc-Lys-Lys-OH)	Method B: Sequential Monomer (Fmoc-Lys-OH x2)	Impact Analysis
Coupling Efficiency	High (Single Step).[1] Reduces cycle time by 50% for the KK motif.	Variable. Second Lys coupling often suffers from steric hindrance/aggregation.[1]	Dipeptide reduces total synthesis time.[1]
Impurity Profile	Main Impurity: . If coupling fails, two Lys are missing.[1] Easier to separate by HPLC.[1][2]	Main Impurity: . Single Lys deletion is chemically similar to the target, making purification difficult.[1]	Critical Advantage: Dipeptide shifts impurities to a more resolvable window.[1]
Solubility	Moderate.[1] More hydrophobic due to two Boc groups and Fmoc. Requires DMF/DMSO.[1]	High. Standard monomer is highly soluble in DMF.[1]	Dipeptide requires careful solvent handling.[1]
Atom Economy	Lower.[1] Higher MW requires larger mass for equivalents.[1]	Higher.	Dipeptide is more expensive per coupling but saves purification costs.[1]
Racemization Risk	Low to Moderate.[1] Pre-activated dipeptides can racemize at the C-terminal Lys if over-activated.[1]	Low. Urethane protection (Fmoc) on the activated amino acid prevents racemization.[1][2]	Requires controlled activation (e.g., DIC/Oxyma) to minimize epimerization.[1]

Visualizing the Synthesis Logic

The following diagram illustrates why the dipeptide strategy yields a superior purification profile.



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Figure 1: Comparison of impurity generation. The dipeptide strategy eliminates the difficult-to-separate single deletion (n-1) impurity.[1]

Method 1: High-Performance Liquid Chromatography (HPLC)[1][2]

Analyzing **Fmoc-Lys(Boc)-Lys(Boc)-OH** requires a method that can resolve the diastereomers (if racemization occurred during manufacture) and free Fmoc-Lys(Boc)-OH monomer impurities.[1]

Experimental Protocol

Objective: Determine purity and detect monomer contamination.

- Column Selection:
 - Stationary Phase: C18 (Octadecylsilyl), 3.5 μm or 5 μm particle size.[1]
 - Dimensions: 4.6 x 150 mm (Standard Analytical).[1]
 - Pore Size: 100 Å (Sufficient for small dipeptides).
 - Rationale: The high hydrophobicity of the Fmoc and two Boc groups necessitates a robust hydrophobic stationary phase.[1]

- Mobile Phase Preparation:
 - Solvent A: 0.1% Trifluoroacetic Acid (TFA) in Water (Milli-Q).[1]
 - Solvent B: 0.1% TFA in Acetonitrile (HPLC Grade).
 - Note: TFA is preferred over Formic Acid here to suppress silanol interactions and sharpen peaks for the basic Lysine residues.[1]
- Gradient Profile:
 - Flow Rate: 1.0 mL/min.[1]
 - Temperature: 25°C or 40°C (Higher temp improves peak shape).[1]
 - Gradient:
 - 0 min: 40% B (Start high due to hydrophobicity)[1]
 - 15 min: 90% B[1]
 - 20 min: 90% B[1]
 - 21 min: 40% B[1]
 - 25 min: 40% B (Re-equilibration)
- Detection (UV):
 - 254 nm: Specific for the Fmoc group (Fluorene ring).[1][3] Use this for quantification of Fmoc-bearing species.
 - 214/220 nm: Peptide bond (Amide).[1] More sensitive but susceptible to solvent noise.[1]

Data Interpretation[1][2][5][6][7]

- Main Peak: **Fmoc-Lys(Boc)-Lys(Boc)-OH** (Expected RT: ~12-14 min depending on dead volume).[1]

- Impurity 1 (Early eluting): Fmoc-Lys(Boc)-OH monomer (more polar).[1]
- Impurity 2 (Late eluting): Fmoc-Lys(Boc)-Lys(Boc)-Lys(Boc)-OH (if over-reaction occurred during manufacture).[1]
- Doublet Peaks: If the main peak is split, it indicates racemization (L,L vs L,D diastereomers). [1] This is a critical failure mode for dipeptide building blocks.[1]

Method 2: Mass Spectrometry (ESI-MS)[1][2]

Mass spectrometry confirms the identity and ensures the Boc protecting groups are intact.

Experimental Protocol

- Ionization Source: Electrospray Ionization (ESI), Positive Mode.[1]
- Solvent: 50:50 Water:Acetonitrile + 0.1% Formic Acid.
 - Note: Avoid storing the sample in acidic solution for long periods (>2 hours) to prevent Boc deprotection.[1]
- Sample Concentration: 0.1 mg/mL. Direct infusion or coupled to LC.[1]

Mass Spectrum Analysis (Theoretical)[1][2]

- Chemical Formula:

(Approximate, depends on exact hydration/counter-ions).[1]

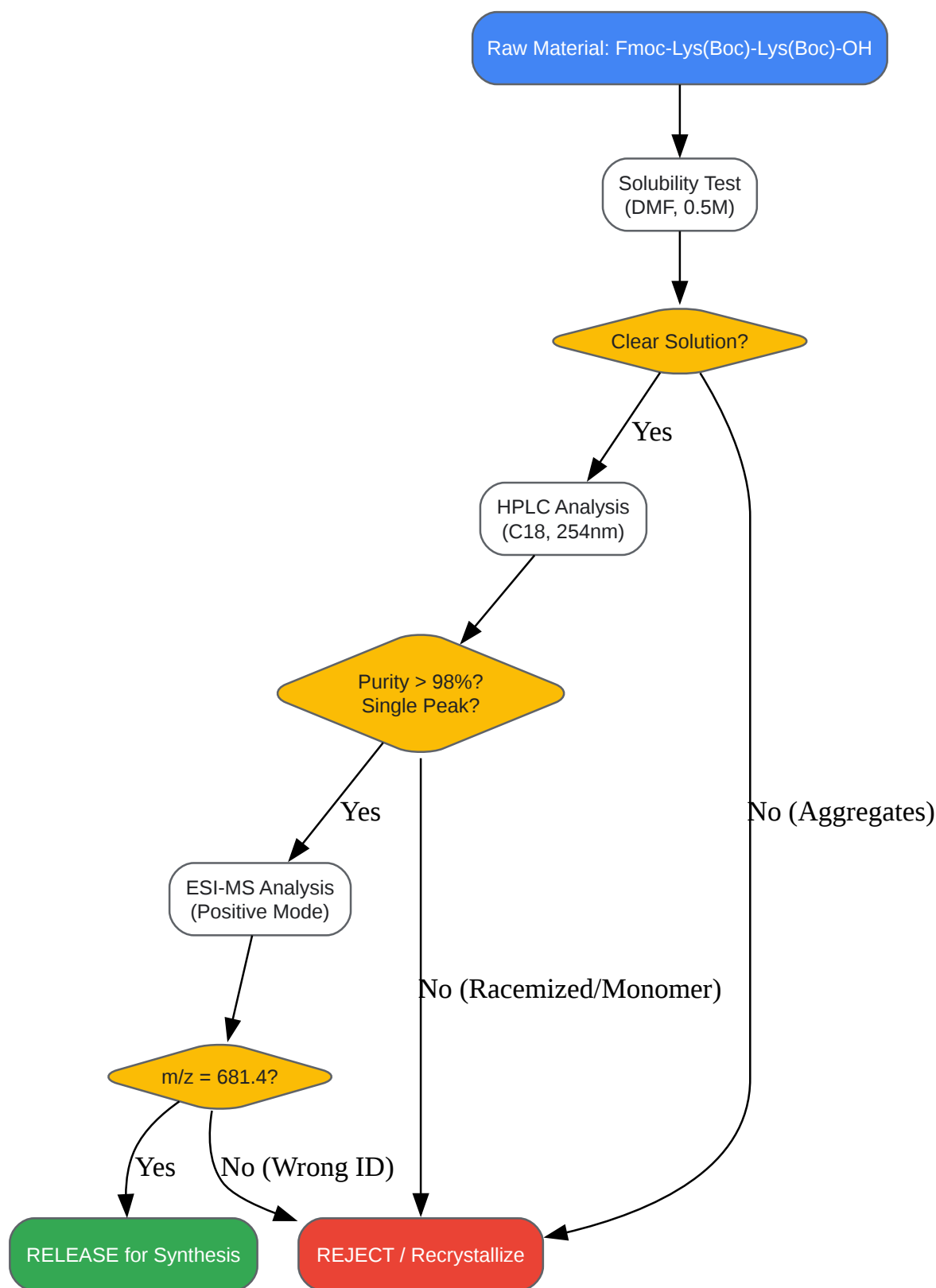
- Monoisotopic Mass: ~680.38 Da.[1]
- Average Molecular Weight: ~680.84 Da.[1][4]

Ion Species	Theoretical m/z	Interpretation
[M+H] ⁺	681.4	Protonated molecular ion. ^[1] Primary peak. ^[1]
[M+Na] ⁺	703.4	Sodium adduct (Common in glass/solvents). ^[1]
[M-Boc+H] ⁺	581.4	In-source fragmentation (Loss of one Boc group, -100 Da). ^[1] Indicates source energy is too high. ^[1]
[M-Fmoc+H] ⁺	459.4	Loss of Fmoc group (Rare in mild ESI, indicates cleavage). ^[1]

Validation Check: If you observe a strong peak at m/z 469, your sample contains significant Fmoc-Lys(Boc)-OH monomer, indicating poor synthesis of the dipeptide or degradation.^[1]

Analytical Workflow Diagram

The following Graphviz diagram outlines the decision tree for qualifying a batch of **Fmoc-Lys(Boc)-Lys(Boc)-OH** before use in SPPS.



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Figure 2: Quality Control Decision Tree. Strict adherence to solubility and purity metrics prevents costly SPPS failures.

References

- SPPS Methodology: Merrifield, R. B. (1963).[1] Solid Phase Peptide Synthesis. I. The Synthesis of a Tetrapeptide. Journal of the American Chemical Society, 85(14), 2149–2154. [1]
- Dipeptide Building Blocks: Behrendt, R., White, P., & Offer, J. (2016).[1] Advances in Fmoc solid-phase peptide synthesis. Journal of Peptide Science, 22(1), 4-27.[1] (Discusses the utility of pre-formed dipeptides for difficult sequences).
- Mass Spectrometry of Peptides: NIST Chemistry WebBook.[1] Standard Reference Data. Available at: [Link].[1]

Disclaimer: The experimental conditions provided are based on standard physicochemical properties of hydrophobic Fmoc-peptides. Optimization of gradient slopes may be required depending on specific column aging and instrument dwell volume.

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Sources

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- 3. chempep.com [chempep.com]
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